

Application Note: Preparation of XYD129 Stock Solutions Using DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: XYD129

Cat. No.: B15541841

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Audience: This document is intended for researchers, scientists, and drug development professionals working with the CBP/p300 degrader, **XYD129**.

Introduction

XYD129 is a potent and effective PROTAC (Proteolysis Targeting Chimera) that targets the epigenetic proteins CREB-binding protein (CBP) and its homolog p300 for degradation.[1][2][3][4] It functions by forming a ternary complex between CBP/p300 and the E3 ubiquitin ligase Cereblon (CRBN), leading to the ubiquitination and subsequent proteasomal degradation of CBP/p300.[2][3] This mechanism has shown significant antiproliferative activity in acute myeloid leukemia (AML) cell lines, such as MV4-11 and MOLM-16, making **XYD129** a promising compound for cancer research.[1][2][5]

Due to its hydrophobic nature, **XYD129** is typically dissolved in an organic solvent, with dimethyl sulfoxide (DMSO) being the most common choice for in vitro studies.[6] Proper preparation and handling of stock solutions are critical for ensuring experimental reproducibility and accuracy. This document provides detailed protocols for preparing, storing, and using **XYD129** stock solutions with DMSO.

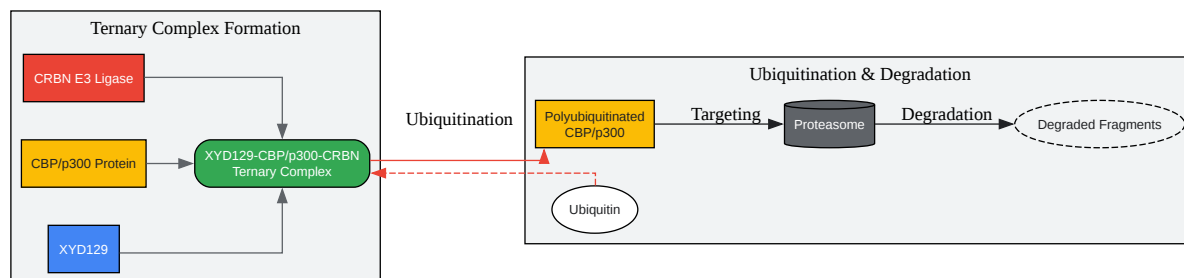
Compound Data and Properties

A summary of the key chemical and physical properties of **XYD129** is presented below.

Property	Value	Reference
IUPAC Name	3-acetyl-7-(2-((4-((2-(2,6-dioxopiperidin-3-yl)-1,3-dioxoisindolin-4-yl)amino)butyl)amino)-2-oxoethoxy)-N-(2-fluoro-5-(hydroxymethyl)-3-(1-methyl-1H-pyrazol-4-yl)phenyl)indolizine-1-carboxamide	[5]
Molecular Formula	C41H39FN8O9	[5]
Molecular Weight	806.81 g/mol	[5]
Mechanism of Action	CBP/p300 PROTAC Degradator	[1]
Target(s)	CBP/p300, CRBN E3 Ligase	[2]
Appearance	Crystalline solid	[7]

XYD129 Mechanism of Action

XYD129 induces the degradation of CBP/p300 proteins through the ubiquitin-proteasome system.



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Diagram 1: **XYD129** PROTAC mechanism of action.

Experimental Protocols

Materials and Equipment

- **XYD129** powder
- Anhydrous or sterile Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Protocol 1: Preparation of a 10 mM XYD129 Stock Solution

This protocol describes the preparation of a high-concentration primary stock solution.

- **Pre-Weighing Preparation:** Before handling the compound, ensure the analytical balance is calibrated and located in an area free from drafts. Put on appropriate PPE.
- **Weighing XYD129:** Carefully weigh a precise amount of XYD129 powder (e.g., 1 mg) into a sterile microcentrifuge tube or amber vial. Record the exact mass.
- **Calculating DMSO Volume:** Use the following formula to calculate the volume of DMSO required to achieve a 10 mM concentration:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Concentration (mol/L)})$$

An example calculation is provided in the table below.

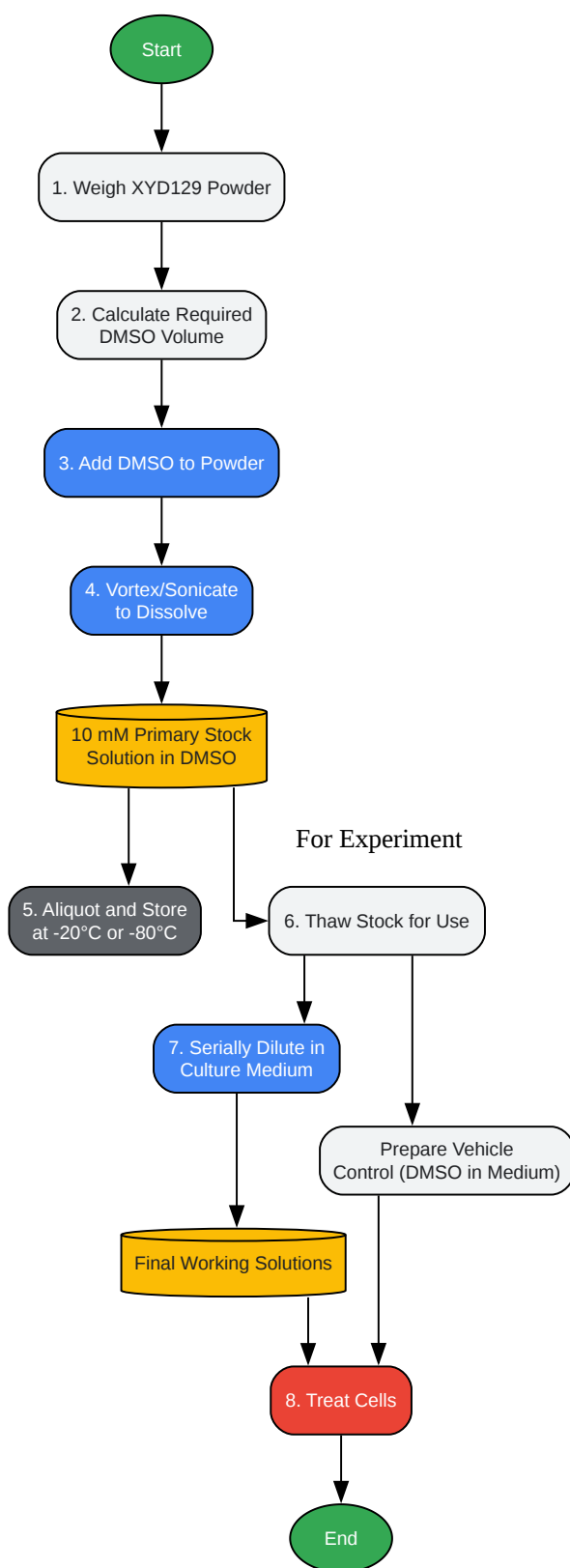
Parameter	Value
Mass of XYD129	1 mg (0.001 g)
Molecular Weight	806.81 g/mol
Desired Concentration	10 mM (0.01 mol/L)
Calculated DMSO Volume	123.95 µL

- **Dissolution:** Add the calculated volume of sterile DMSO to the vial containing the XYD129 powder.
- **Mixing:** Tightly cap the vial and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A clear solution with no visible particulates should be observed. If dissolution is difficult, brief sonication in a water bath may be helpful.^[8]
- **Labeling and Storage:** Clearly label the vial with the compound name (XYD129), concentration (10 mM), solvent (DMSO), and preparation date. Store the stock solution as recommended in Section 5.

Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol outlines the serial dilution of the primary stock solution into cell culture medium for use in experiments. It is crucial to maintain a low final DMSO concentration to avoid solvent-induced cytotoxicity.^{[9][10]}

- **Determine Final Concentrations:** Decide on the final concentrations of **XYD129** needed for your experiment (e.g., 1 μ M, 100 nM, 10 nM).
- **Calculate Dilutions:** Plan a serial dilution scheme. To minimize the final DMSO concentration, it is best to prepare intermediate dilutions. For example, to get a 1 μ M working solution from a 10 mM stock, you can perform a 1:100 dilution to create a 100 μ M intermediate stock, followed by another 1:100 dilution into the final culture medium.
- **Vehicle Control:** Prepare a vehicle control by adding the same final concentration of DMSO to the culture medium as will be present in the highest concentration experimental condition.^[10] This is essential to distinguish the effects of the compound from those of the solvent.
- **Performing Dilutions:**
 - Thaw the 10 mM primary stock solution at room temperature.
 - Add the appropriate volume of the stock solution to sterile culture medium to create the highest concentration working solution. Mix gently by pipetting.
 - Perform subsequent serial dilutions using fresh culture medium for each step.
- **Immediate Use:** Use the freshly prepared working solutions immediately to treat cells. Do not store dilute aqueous solutions for extended periods.^[7]



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Diagram 2: Workflow for preparing **XYD129** stock and working solutions.

DMSO Cytotoxicity and Handling

DMSO is an effective solvent but can be toxic to cells at higher concentrations.^[11] The final concentration of DMSO in cell culture media should be kept as low as possible.

Final DMSO Concentration	General Recommendation	Cell Line Sensitivity
< 0.1% (v/v)	Highly Recommended. Generally considered safe with no observable toxic effects for most cell lines. ^{[9][12]}	Optimal for sensitive or primary cells.
0.1% - 0.5% (v/v)	Acceptable. Widely used and tolerated by many robust cell lines, but may cause minor effects. ^[9]	A dose-response test is recommended.
> 0.5% (v/v)	Not Recommended. Significant cytotoxicity, inhibition of cell proliferation, and other off-target effects have been reported. ^{[12][13]}	Should be avoided.

Safety Note: DMSO can facilitate the absorption of other chemicals through the skin. Always wear gloves and appropriate PPE when handling DMSO and solutions containing it.

Storage and Stability

Proper storage is essential to maintain the integrity and activity of **XYD129**.

- Solid Compound: Store **XYD129** powder at -20°C for long-term stability (up to 3 years).^{[10][14]}
- DMSO Stock Solutions:
 - For long-term storage (months to a year), aliquot the primary stock solution into single-use volumes to avoid repeated freeze-thaw cycles and store at -80°C.^{[10][14]}

- For short-term storage (up to one month), -20°C is acceptable.[5][10]
- Aqueous Working Solutions: As a general rule, aqueous solutions of organic compounds are less stable. They should be prepared fresh for each experiment and not stored.[7]

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- To cite this document: BenchChem. [Application Note: Preparation of XYD129 Stock Solutions Using DMSO]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b15541841#preparing-xyd129-stock-solutions-with-dmsol>]

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